

identification of Potasan metabolites

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Compound Focus: Potasan

CAS No.: 299-45-6

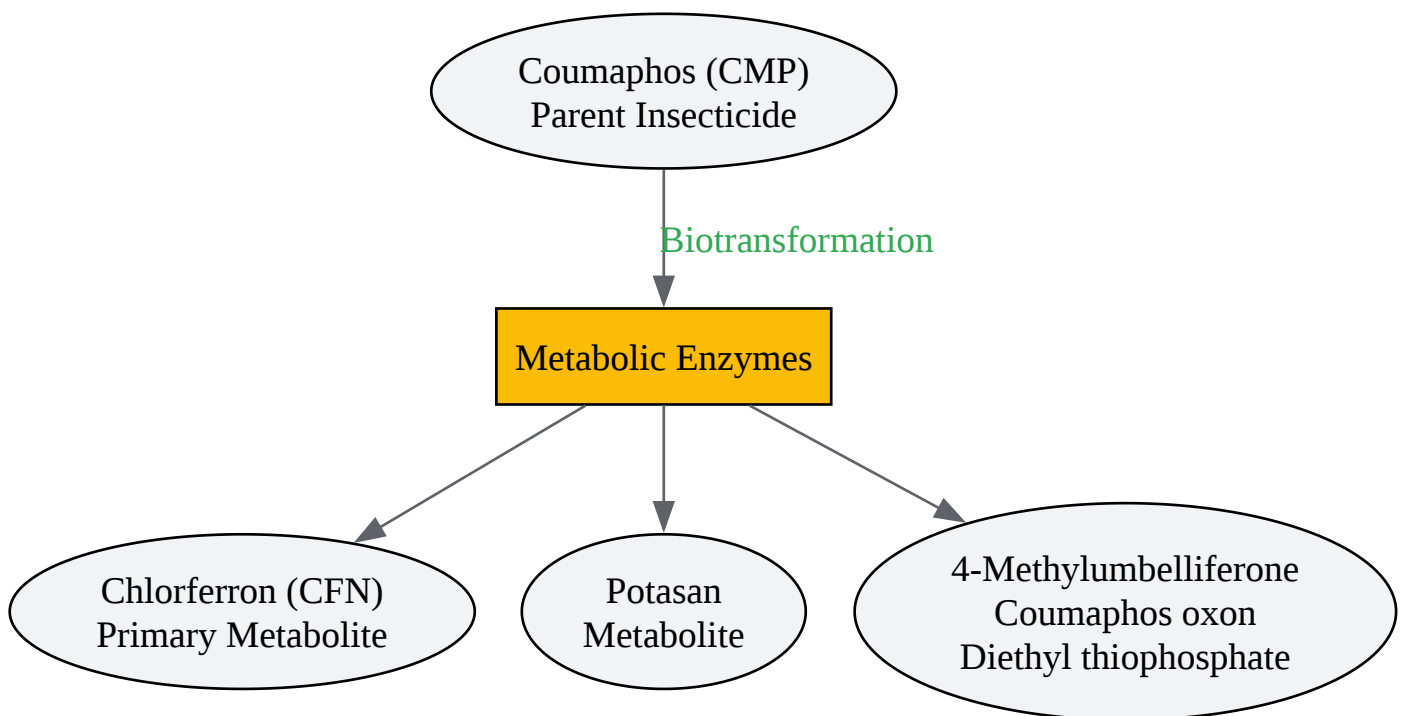
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Potasan and its Metabolic Context

Potasan (CAS 299-45-6) is a characterized chemical compound used as an analytical reference standard in drug development and is not meant for human use [1].

A key finding is that **Potasan** has been identified as a **metabolite of Coumaphos**, an organophosphorus insecticide [2]. The metabolic relationship can be summarized as follows:



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*Figure 1: Simplified metabolic pathway of Coumaphos, showing **Potasan** as one of several metabolites. Based on information from [2].*

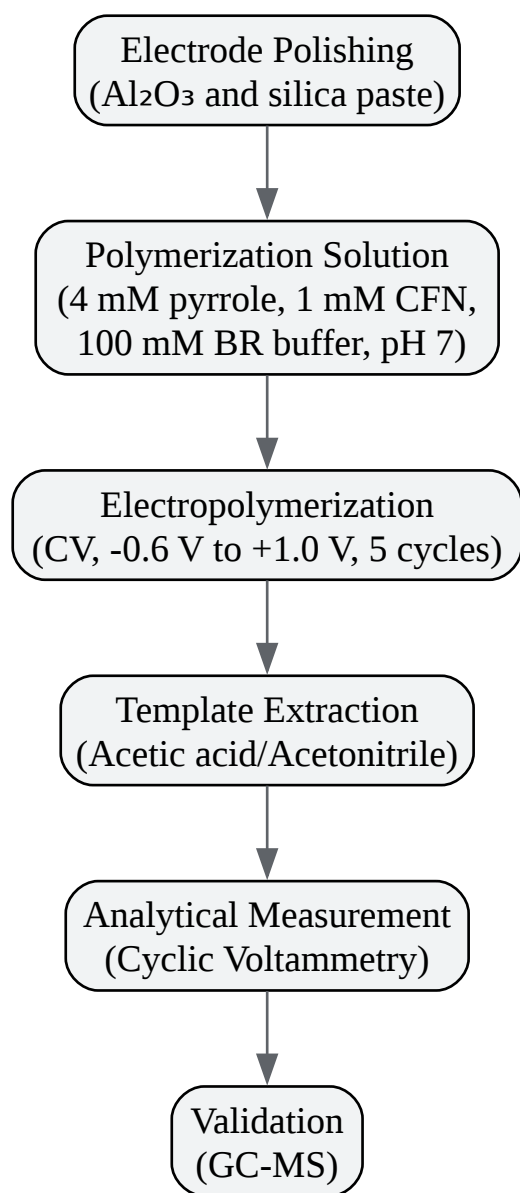
These metabolites, including **Potasan**, have been found in various samples, prompting the development of analytical methods for biomonitoring exposure [2].

Analytical Protocol for Metabolite Detection

While a specific protocol for **Potasan** was not found, recent research provides a detailed method for detecting its related primary metabolite, **Chlorferron (CFN)**, using a Molecularly Imprinted Polymer (MIP) sensor [2]. This method offers high sensitivity and selectivity.

Objective: To develop a highly sensitive and selective electrochemical sensor for the detection and quantification of Chlorferron (CFN) in biological samples [2].

Key Experimental Workflow:



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Figure 2: Experimental workflow for the creation and use of a Molecularly Imprinted Polymer (MIP) sensor for chlorferron detection [2].

Summary of Sensor Performance: The developed CFN-MIP sensor showed excellent performance, making it suitable for detecting trace levels in complex biological matrices [2].

Parameter	Performance Value
Linear Range	0.158 to 75 μ M

Parameter	Performance Value
Limit of Detection (LOD)	0.158 μ M
Limit of Quantitation (LOQ)	0.48 μ M
Median Precision (%RSD)	~3%
Median Recovery	~98%
Selectivity	High (signal change <16.8% with interferents)

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References

1. Potasan - CAS - 299-45-6 [[axios-research.com](https://www.axios-research.com)]
2. Computational Design of a Molecularly Imprinted Polymer ... [[mdpi.com](https://www.mdpi.com)]

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